

Application of Indan Derivatives in Organic Light-Emitting Diodes (OLEDs)

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Compound of Interest

Compound Name: Indan

Cat. No.: B7766685

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Introduction

Indan derivatives, a class of organic molecules featuring the **indan** fused ring system, have emerged as promising materials for various layers within Organic Light-Emitting Diodes (OLEDs). Their rigid and planar or spiro-configured structures can be strategically functionalized to tune their electronic and photophysical properties. This makes them suitable for applications as emitters, hosts, and charge-transporting materials, particularly in the development of highly efficient and stable blue OLEDs, which remains a significant challenge in the field. This document provides an overview of the application of **indan**-based materials in OLEDs, including detailed synthetic protocols, device fabrication methods, and performance data.

Rationale for Use in OLEDs

The core structure of **indan** and its derivatives, such as indenofluorene, spirobi**indane**, and indolo[3,2,1-jk]carbazole, offers several advantages for OLED applications:

- **High Thermal and Morphological Stability:** The rigid nature of the fused ring system imparts high glass transition temperatures (T_g) and decomposition temperatures (T_d), which are crucial for long device operational lifetimes.
- **Tunable Electronic Properties:** The **indan** scaffold can be readily modified with various electron-donating and electron-accepting groups to precisely control the HOMO and LUMO

energy levels, enabling optimization of charge injection and transport, as well as tuning of the emission color.

- **High Triplet Energy:** Certain **indan** derivatives, particularly those with a spiro-configuration like spirobi**indane**, can possess high triplet energies, making them excellent host materials for phosphorescent emitters, especially for blue light emission.
- **Thermally Activated Delayed Fluorescence (TADF):** **Indan**-containing donor-acceptor molecules have been designed to exhibit TADF, a mechanism that allows for harvesting of both singlet and triplet excitons, leading to internal quantum efficiencies approaching 100%.

Key Indan Derivatives and Their Roles in OLEDs

Indenofluorene Derivatives

Indenofluorene derivatives are utilized as both emitters and host materials. Their extended π -conjugation allows for emission in the blue region of the spectrum. As host materials, their high triplet energy levels are beneficial for phosphorescent OLEDs.

Spirobiindane and Spiro[fluorene-9,9'-xanthene] Derivatives

These spiro-compounds are primarily employed as host materials in phosphorescent OLEDs (PhOLEDs). The spiro-linkage disrupts conjugation, leading to a high triplet energy, which is essential to confine the triplet excitons on the phosphorescent guest emitter.

Indolo[3,2,1-jk]carbazole Derivatives

These nitrogen-containing fused **indan** derivatives have shown great promise as TADF emitters. The indole and carbazole moieties act as strong electron donors, and when combined with suitable acceptor units, they can lead to a small singlet-triplet energy splitting (ΔE_{ST}), a prerequisite for efficient TADF.

Quantitative Performance Data

The following table summarizes the performance of representative OLEDs incorporating **indan**-based materials.

Indan Derivative Type	Role in OLED	Emitter/Dopant	Host	Emission Color	Max. External Quantum Efficiency (EQE) (%)	Max. Luminescence (cd/m ²)	Driving Voltage (V)
Indenofluorene	Emitter	2,6-disubstituted indenofluorene	-	Not Specified	-	1400	< 10
Spiro[fluorene-9,9'-xanthene] (SFX)	Host	Flrpic	PF-SFX	Blue	22.6	6421	10
Spiro[fluorene-9,9'-xanthene] (SFX)	Host	Ir(ppy) ₃	PF-SBF/TAPC	Green	50.5	23390	8
Indolo[3,2,1-jk]carbazole-fused MR-TADF	Emitter	Indolo[3,2,1-jk]carbazole-B	-	Narrowband	27.2	-	-
Indenocarbazole-biphenyl pyrimidine	Host	Green Phosphor	mDPPICz1	Green	21.7	-	-

Experimental Protocols

Synthesis of a Spiro[fluorene-9,9'-xanthene] (SFX) Derivative (A General Protocol)

This protocol is based on a one-pot synthesis approach.

Materials:

- 9-Fluorenone
- Resorcinol
- Methanesulfonic acid (MeSO_3H)
- Phosphorus pentoxide (P_2O_5)
- Dichloromethane (CH_2Cl_2)
- Ethanol

Procedure:

- To a solution of 9-fluorenone and resorcinol in methanesulfonic acid, add phosphorus pentoxide.
- Stir the reaction mixture at room temperature for 24 hours.
- Pour the reaction mixture into ice water and extract with dichloromethane.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and dichloromethane as the eluent to yield the spiro[fluorene-9,9'-xanthene] product.
- Further functionalization, for example, through a Suzuki coupling reaction, can be performed on bromo-substituted SFX to attach other functional groups.[\[1\]](#)

Synthesis of an Indenofluorene Derivative via Suzuki Coupling (A General Protocol)

This protocol outlines a general method for the synthesis of substituted indenofluorenes.

Materials:

- Dibromo-indenofluorene precursor
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3)
- Solvent (e.g., Toluene, THF)
- Water

Procedure:

- In a reaction flask, dissolve the dibromo-indenofluorene precursor, arylboronic acid, and palladium catalyst in the chosen solvent.
- Add an aqueous solution of the base to the reaction mixture.
- Heat the mixture to reflux under an inert atmosphere (e.g., nitrogen or argon) for 24-48 hours.
- After cooling to room temperature, separate the organic layer.
- Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the desired indenofluorene derivative.

Fabrication of a Multilayer OLED via Thermal Evaporation

Substrate Preparation:

- Patterned indium tin oxide (ITO) coated glass substrates are sequentially cleaned in ultrasonic baths of deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried in a stream of nitrogen and treated with UV-ozone for 10 minutes to improve the work function of the ITO and enhance hole injection.

Organic and Metal Layer Deposition:

- The cleaned ITO substrate is loaded into a high-vacuum thermal evaporation chamber with a base pressure of less than 10^{-6} Torr.
- The organic layers are deposited sequentially by resistive heating of the source materials in crucibles. The deposition rate and thickness of each layer are monitored in situ using a quartz crystal microbalance. A typical device structure might be:
 - Hole Injection Layer (HIL): e.g., 10 nm of HAT-CN
 - Hole Transport Layer (HTL): e.g., 40 nm of NPB
 - Emissive Layer (EML): A host material (e.g., a spirobiindane derivative) doped with a phosphorescent emitter (e.g., an iridium complex) at a specific concentration (e.g., 10 wt%). The host and guest are co-evaporated from separate sources. The typical thickness is 30 nm.
 - Electron Transport Layer (ETL): e.g., 30 nm of TPBi
 - Electron Injection Layer (EIL): e.g., 1 nm of LiF
- Following the deposition of the organic layers, a metal cathode (e.g., 100 nm of aluminum) is deposited through a shadow mask to define the active area of the device.

Encapsulation:

- After deposition, the devices are transferred to a nitrogen-filled glovebox for encapsulation to protect the organic layers from atmospheric moisture and oxygen.
- A glass lid is sealed onto the substrate using a UV-curable epoxy resin. A getter is often placed within the encapsulated space to absorb any residual moisture or oxygen.

Characterization of Indan-Based OLEDs

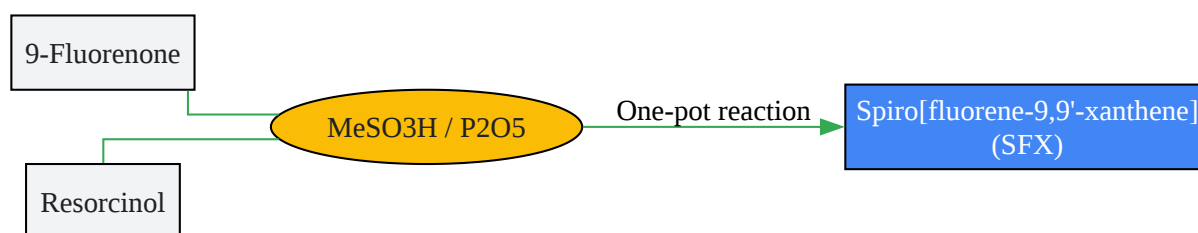
Electroluminescence (EL) Characterization:

- The current density-voltage-luminance (J-V-L) characteristics of the fabricated OLEDs are measured using a source meter and a photometer.
- The EL spectra are recorded with a spectroradiometer.
- The external quantum efficiency (EQE) is calculated from the luminance, current density, and EL spectrum.

Lifetime Measurement:

- The operational lifetime of the device is tested by applying a constant current density and monitoring the luminance decay over time. The LT₅₀ (the time it takes for the luminance to decrease to 50% of its initial value) is a common metric.

Visualizations



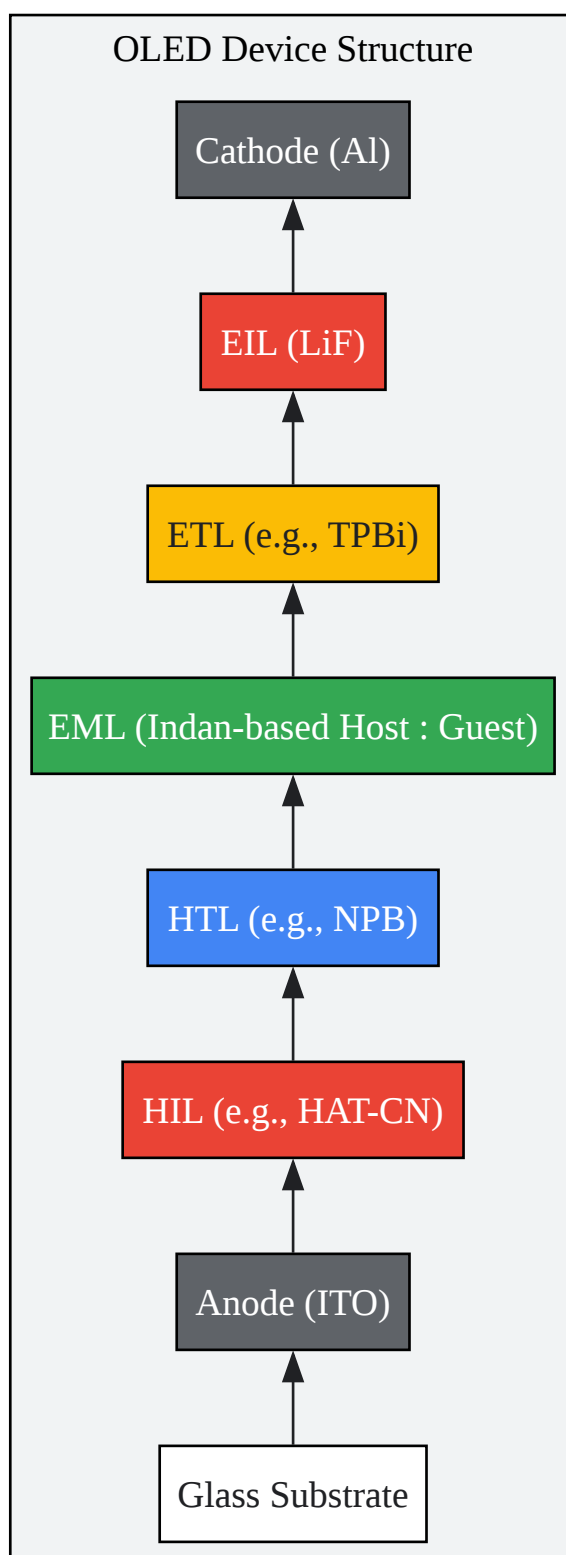
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Caption: One-pot synthesis of a spiro[fluorene-9,9'-xanthene] (SFX) derivative.



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Caption: Suzuki coupling for the synthesis of substituted indenofluorene derivatives.



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Caption: A typical multilayer OLED device structure using an **indan**-based material.

Conclusion

Indan derivatives represent a versatile class of materials for high-performance OLEDs. Through strategic molecular design, these compounds can be tailored to function as efficient emitters, stable hosts, and effective charge-transporting materials. The continued development of novel **indan**-based molecules, particularly for blue TADF emitters and robust host materials, holds significant promise for advancing OLED technology, leading to displays and lighting solutions with improved efficiency, color purity, and operational stability. Further research focusing on structure-property relationships will be crucial for the rational design of next-generation **indan**-based OLED materials.

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References

- 1. pubs.acs.org [pubs.acs.org]
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